

Application Note: Enhancing Drug Potency Through Carboxylic Acid Derivatization

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Compound of Interest

Compound Name: 6-Bromoimidazo[1,2-a]pyridine-2-carboxylic acid

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Introduction: The Double-Edged Sword of the Carboxyl Group

The carboxylic acid moiety is a cornerstone in the pharmacophore of numerous therapeutic agents, including widely prescribed non-steroidal anti-inflammatory drugs (NSAIDs), antibiotics, and statins.^[1] Its prevalence stems from its ability to engage in potent electrostatic and hydrogen bond interactions with biological targets, often serving as a crucial anchor for drug-receptor binding.^{[1][2][3]} However, the very physicochemical properties that make it a valuable pharmacophoric element can also present significant liabilities in drug development.

At physiological pH, the carboxylic acid group is typically ionized, which can impede passive diffusion across biological membranes, limiting oral bioavailability and penetration into the central nervous system (CNS).^{[1][4]} Furthermore, this functional group is often a site of metabolic transformation, particularly glucuronidation, which can lead to rapid clearance and, in some cases, the formation of reactive metabolites associated with toxicity.^{[1][4]} To mitigate these drawbacks while preserving or enhancing therapeutic efficacy, medicinal chemists employ a range of derivatization strategies. This application note provides a detailed overview

of key derivatization techniques for the carboxylic acid group, complete with field-proven protocols and the scientific rationale underpinning each approach.

Strategic Derivatization: A Medicinal Chemist's Toolkit

The modification of a carboxylic acid in a drug candidate is a strategic decision aimed at optimizing its pharmacokinetic and pharmacodynamic profile. The primary approaches can be broadly categorized as bioisosteric replacement and prodrug formation.

- **Bioisosteric Replacement:** This strategy involves substituting the carboxylic acid with a different functional group that possesses similar physicochemical properties (e.g., acidity, size, and shape) but offers advantages in terms of metabolic stability, lipophilicity, or tissue distribution.^{[1][5][6]} The goal is to mimic the essential interactions of the parent carboxyl group with its target while improving the overall drug-like properties of the molecule.
- **Prodrug Strategies:** A prodrug is an inactive or less active derivative of a parent drug that undergoes biotransformation in the body to release the active pharmaceutical ingredient.^[7] For carboxylic acid-containing drugs, esterification and amidation are common prodrug approaches used to mask the polar carboxyl group, thereby enhancing lipophilicity and membrane permeability.^[8]

The following sections will delve into the practical application of these strategies, providing detailed protocols for the synthesis of key derivatives.

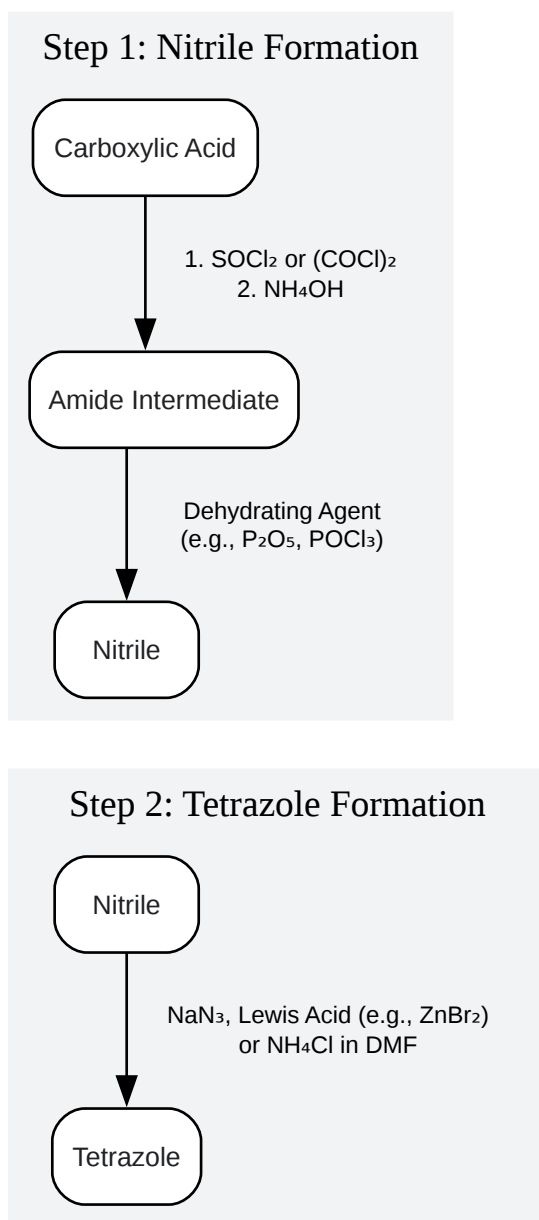
Bioisosteric Replacement of Carboxylic Acids

Tetrazoles: A Classic Carboxylic Acid Mimic

The 5-substituted-1H-tetrazole ring is one of the most widely recognized and successful bioisosteres of the carboxylic acid group.^{[6][9]} With a pKa comparable to that of carboxylic acids (4.5-4.9 vs. 4.2-4.5), it can effectively replicate the ionic interactions of the carboxylate group.^[6] However, tetrazoles are generally more metabolically stable and can offer improved oral bioavailability.^{[1][6][9]} A prime example of the successful application of this bioisosteric replacement is the angiotensin II receptor antagonist, Losartan, where the tetrazole moiety was crucial for its in vivo efficacy after oral administration.^[1]

Experimental Workflow: Carboxylic Acid to Tetrazole

The synthesis of a 5-substituted-1H-tetrazole from a carboxylic acid is typically a two-step process involving the conversion of the carboxylic acid to a nitrile, followed by a [3+2] cycloaddition reaction with an azide source.



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Caption: Workflow for the synthesis of a 5-substituted-1H-tetrazole from a carboxylic acid.

Protocol 1: Synthesis of 5-Substituted-1H-Tetrazoles from Nitriles via [3+2] Cycloaddition

This protocol is adapted from the work of Demko and Sharpless, which utilizes zinc salts as catalysts in an aqueous medium, offering a safer alternative to methods employing hydrazoic acid.^[6]

Materials:

- Organic nitrile (1.0 equiv)
- Sodium azide (NaN_3) (1.5 equiv)
- Zinc bromide (ZnBr_2) (0.5 equiv)
- Deionized water
- Ethyl acetate
- 6M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle, separatory funnel, rotary evaporator.

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add the organic nitrile (1.0 equiv), sodium azide (1.5 equiv), zinc bromide (0.5 equiv), and deionized water (to make a 1-2 M solution with respect to the nitrile).
- Heat the reaction mixture to reflux (approximately 100-120 °C) with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass

Spectrometry (LC-MS). Reaction times can vary from a few hours to overnight depending on the substrate.

- Once the reaction is complete, cool the mixture to room temperature.
- Acidify the reaction mixture to pH 1-2 by the slow addition of 6M HCl. This protonates the tetrazole, often causing it to precipitate.
- Extract the product with ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure to yield the crude tetrazole.
- The product can be further purified by recrystallization or column chromatography if necessary.

Self-Validation:

- The acidic nature of the 5-substituted-1H-tetrazole allows for effective purification by extraction.^[10] Acidification of the reaction mixture protonates the tetrazole, making it less water-soluble and facilitating its extraction into an organic solvent.
- Successful formation of the tetrazole can be confirmed by spectroscopic methods. In ^1H NMR, the acidic N-H proton will appear as a broad singlet, typically downfield. In ^{13}C NMR, the tetrazole carbon will appear in the aromatic region. The disappearance of the nitrile peak in the IR spectrum (around $2200\text{--}2260\text{ cm}^{-1}$) is also indicative of a complete reaction.

Acyl Sulfonamides: Fine-Tuning Acidity and Lipophilicity

N-acyl sulfonamides have emerged as another important class of carboxylic acid bioisosteres.^{[11][12][13]} The acidity of N-acyl sulfonamides is comparable to that of carboxylic acids, allowing them to mimic key hydrogen bonding and ionic interactions.^[14] This bioisosteric replacement can lead to improved metabolic stability and oral bioavailability. A notable example

is the development of potent and orally bioavailable CXCR2 receptor antagonists, where the carboxylic acid moiety was successfully replaced with an acyl sulfonamide group.^[15]

Protocol 2: Synthesis of N-Acyl Sulfonamides from Carboxylic Acids

A common method for the synthesis of N-acyl sulfonamides is the acylation of a sulfonamide with a carboxylic acid activated with a coupling agent, or via an acyl chloride.

Materials:

- Carboxylic acid (1.0 equiv)
- Sulfonamide (1.1 equiv)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.2 equiv)
- 4-(Dimethylamino)pyridine (DMAP) (0.1 equiv)
- Anhydrous dichloromethane (DCM) or N,N-dimethylformamide (DMF)
- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, inert atmosphere (e.g., nitrogen or argon).

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve the carboxylic acid (1.0 equiv), sulfonamide (1.1 equiv), and DMAP (0.1 equiv) in anhydrous DCM or DMF.
- Cool the mixture to 0 °C in an ice bath.
- Add EDC (1.2 equiv) portion-wise to the stirred solution.

- Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by TLC or LC-MS.
- Upon completion, dilute the reaction mixture with DCM or ethyl acetate.
- Wash the organic layer successively with 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

Self-Validation:

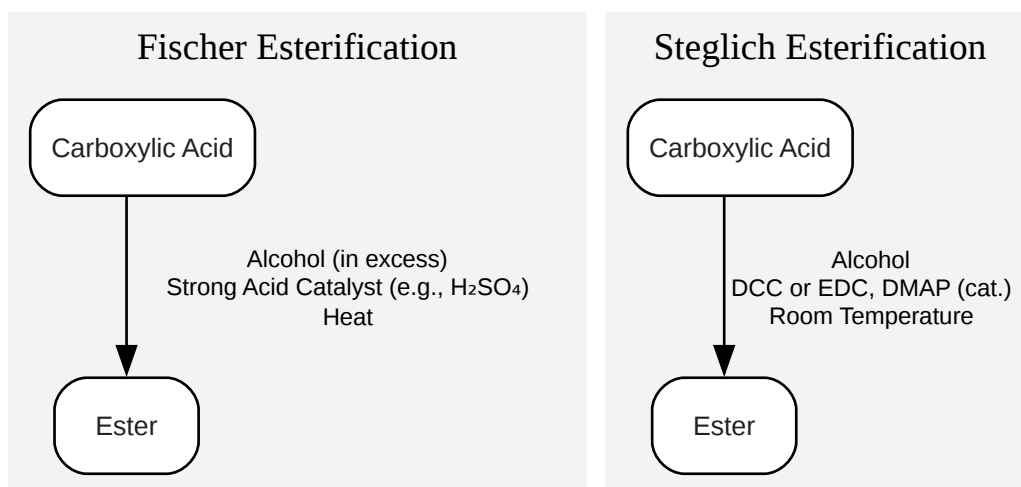
- The reaction progress can be monitored by the disappearance of the starting carboxylic acid and sulfonamide.
- Successful formation of the N-acyl sulfonamide can be confirmed by NMR and mass spectrometry. In ¹H NMR, the sulfonamide N-H proton will be present. In IR spectroscopy, characteristic peaks for the carbonyl (C=O) and sulfonyl (S=O) groups will be observed.

Prodrug Strategies for Carboxylic Acids

Esterification: Masking Polarity for Improved Permeability

Esterification is a widely used prodrug strategy to temporarily mask the polar carboxylic acid group, thereby increasing lipophilicity and enhancing absorption across biological membranes. [8][16] Once absorbed, the ester prodrug is hydrolyzed by esterases in the plasma and tissues to release the active carboxylic acid-containing drug.[17] This approach has been successfully applied to various drug classes, including NSAIDs, to improve their gastrointestinal tolerance by reducing local irritation caused by the free carboxyl group.[2][18][19]

Experimental Workflow: Esterification



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Caption: Comparison of Fischer and Steglich esterification workflows.

Protocol 3: Steglich Esterification for Acid-Sensitive Substrates

The Steglich esterification is a mild and efficient method for forming esters, particularly suitable for acid-labile substrates or sterically hindered alcohols.[3][20][21]

Materials:

- Carboxylic acid (1.0 equiv)
- Alcohol (1.2 equiv)
- N,N'-Dicyclohexylcarbodiimide (DCC) (1.1 equiv)
- 4-(Dimethylamino)pyridine (DMAP) (0.1 equiv)
- Anhydrous dichloromethane (DCM)
- Round-bottom flask, magnetic stirrer, inert atmosphere.

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve the carboxylic acid (1.0 equiv), alcohol (1.2 equiv), and DMAP (0.1 equiv) in anhydrous DCM.
- Cool the solution to 0 °C in an ice bath.
- Add a solution of DCC (1.1 equiv) in anhydrous DCM dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 2-12 hours. A white precipitate of dicyclohexylurea (DCU) will form.
- Monitor the reaction by TLC or LC-MS.
- Once the reaction is complete, filter off the DCU precipitate and wash it with a small amount of cold DCM.
- Combine the filtrate and washings, and wash with 0.5 M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude ester by column chromatography.

Self-Validation:

- The formation of the DCU precipitate is a visual indicator of reaction progress.
- Successful ester formation can be confirmed by the appearance of characteristic ester signals in ¹H and ¹³C NMR spectra, and the disappearance of the carboxylic acid -OH peak in the IR spectrum.

Amidation: Enhancing Stability and Modulating Activity

Amide bond formation is another key derivatization strategy for carboxylic acids.^{[22][23]}

Amides are generally more stable towards hydrolysis than esters. This derivatization can be used to create prodrugs or to explore new structure-activity relationships, as the amide bond introduces a hydrogen bond donor and can alter the conformation and electronic properties of

the molecule.^[22] Carbodiimide-mediated coupling reactions are a cornerstone for amide synthesis in medicinal chemistry.^[24]

Protocol 4: EDC/NHS-Mediated Amidation

The use of N-hydroxysuccinimide (NHS) or its water-soluble analog (Sulfo-NHS) in conjunction with EDC improves the efficiency of amide bond formation by converting the unstable O-acylisourea intermediate into a more stable, amine-reactive NHS ester.^[16]^[23]

Materials:

- Carboxylic acid (1.0 equiv)
- Amine (1.1 equiv)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) (1.2 equiv)
- N-hydroxysuccinimide (NHS) (1.2 equiv)
- Anhydrous N,N-dimethylformamide (DMF) or dichloromethane (DCM)
- Round-bottom flask, magnetic stirrer, inert atmosphere.

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve the carboxylic acid (1.0 equiv) and NHS (1.2 equiv) in anhydrous DMF or DCM.
- Cool the mixture to 0 °C and add EDC (1.2 equiv).
- Stir the mixture at 0 °C for 15-30 minutes to form the NHS ester.
- Add the amine (1.1 equiv) to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 2-12 hours.
- Monitor the reaction progress by TLC or LC-MS.

- Upon completion, dilute the reaction with a suitable organic solvent (e.g., ethyl acetate) and wash with water, 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude amide by column chromatography or recrystallization.

Self-Validation:

- The two-step nature of the EDC/NHS coupling (formation of the NHS ester followed by reaction with the amine) can be monitored by LC-MS if desired.
- Successful amide formation is confirmed by the presence of the amide N-H proton in the ¹H NMR spectrum and the characteristic amide carbonyl stretch in the IR spectrum.

Data Presentation: Impact of Derivatization on Biological Activity

The following table summarizes the impact of carboxylic acid derivatization on the biological activity and properties of selected drug candidates.

Parent Compound (Carboxylic Acid)	Derivative	Derivatization Strategy	Target	Potency (IC ₅₀ /EC ₅₀)	Improvement in Property	Reference
Angiotensin II Receptor Antagonist	Losartan (Tetrazole)	Bioisosteric Replacement	AT ₁ Receptor	~10-fold increase in potency	Improved oral bioavailability	[1][6]
CXCR2 Antagonist	Acylsulfonamide derivative	Bioisosteric Replacement	CXCR2	Potent (nM range)	Excellent oral bioavailability and in vivo activity	[15]
Ibuprofen	Ibuprofen guaiaacolester	Ester Prodrug	COX-1/COX-2	Comparable anti-inflammatory activity	Reduced gastrointestinal toxicity	[2]
Naproxen	Naproxen-propylphenazone ester	Ester Prodrug	COX-1/COX-2	Improved therapeutic index	Reduced gastrointestinal side effects	[2]

Conclusion

The derivatization of the carboxylic acid group is a powerful and versatile strategy in medicinal chemistry to overcome common pharmacokinetic and toxicological hurdles. Through bioisosteric replacement with functional groups like tetrazoles and acyl sulfonamides, or by employing prodrug approaches such as esterification and amidation, researchers can significantly enhance the potency, selectivity, and overall drug-like properties of a lead compound. The protocols and principles outlined in this application note provide a robust framework for the rational design and synthesis of next-generation therapeutics with improved clinical outcomes.

References

- Ballatore, C., et al. (2013). Carboxylic Acid (Bio)Isosteres in Drug Design. *ChemMedChem*, 8(3), 385-395. [[Link](#)]
- Patani, G. A., & LaVoie, E. J. (1996). Bioisosterism: A Rational Approach in Drug Design. *Chemical Reviews*, 96(8), 3147-3176. [[Link](#)]
- Carpentier, F., et al. (2020). Synthesis of 5-Substituted 1H-Tetrazoles from Nitriles by Continuous Flow: Application to the Synthesis of Valsartan. *Organic Process Research & Development*, 24(3), 470-476. [[Link](#)]
- Winters, M. P., et al. (2008). Carboxylic acid bioisosteres acylsulfonamides, acylsulfamides, and sulfonylureas as novel antagonists of the CXCR2 receptor. *Bioorganic & Medicinal Chemistry Letters*, 18(6), 1926-1930. [[Link](#)]
- Demko, Z. P., & Sharpless, K. B. (2001). Preparation of 5-Substituted 1H-Tetrazoles from Nitriles in Water. *The Journal of Organic Chemistry*, 66(24), 7945-7950. [[Link](#)]
- Ostrovskii, V. A., et al. (2002). 5-Substituted-1H-tetrazoles as carboxylic acid isosteres: medicinal chemistry and synthetic methods. *Bioorganic & Medicinal Chemistry*, 10(11), 3379-3393. [[Link](#)]
- Rautio, J., et al. (2017). Recent progress in prodrug design strategies based on generally applicable modifications. *Bioorganic & Medicinal Chemistry Letters*, 27(8), 1671-1678. [[Link](#)]
- Bansal, Y., & Bansal, G. (2012). Prodrugs of NSAIDs: A Review. *International Journal of Pharmaceutical Sciences and Research*, 3(6), 1596-1613. [[Link](#)]
- Organic Chemistry Portal. (n.d.). Acid to Ester - Common Conditions. [[Link](#)]
- Gavrylenko, O. V., et al. (2025). Synthesis of N-acyl sulfonamides: from common acylation reactions to modern catalytic and sustainable methods. *Ukrainian Bioorganic Acta*, 20(2), 13-28. [[Link](#)]
- Chiaradia, L. D., et al. (2017). N-acylsulfonamides: Synthetic routes and biological potential in medicinal chemistry. *Archiv der Pharmazie*, 350(12), 1700201. [[Link](#)]

- Taylor, R. J., et al. (2015). Recent advances in the synthesis of N-acyl sulfonamides. RSC Advances, 5(104), 85333-85348. [[Link](#)]
- Fischer, E., & Speier, A. (1895). Darstellung der Ester. Berichte der deutschen chemischen Gesellschaft, 28(3), 3252-3258. [[Link](#)]
- Neises, B., & Steglich, W. (1978). Simple Method for the Esterification of Carboxylic Acids. Angewandte Chemie International Edition in English, 17(7), 522-524. [[Link](#)]
- Li, Y., et al. (2012). Improved synthesis of 5-substituted 1H-tetrazoles via the [3+2] cycloaddition of nitriles and sodium azide catalyzed by silica sulfuric acid. International Journal of Molecular Sciences, 13(4), 4696-4703. [[Link](#)]
- Taylor, R. J., et al. (2015). Recent advances in the synthesis of N-acyl sulfonamides. RSC Advances, 5(104), 85333-85348. [[Link](#)]
- Organic Chemistry Portal. (n.d.). Steglich Esterification. [[Link](#)]
- Halen, P. K., et al. (2007). Prodrugs of NSAIDs: A Review. Current Drug Delivery, 4(2), 125-135. [[Link](#)]
- Neises, B., & Steglich, W. (1990). Ethyl tert-Butyl Fumarate. Organic Syntheses, 69, 183. [[Link](#)]
- University of California, Irvine. (n.d.). Fischer Esterification. [[Link](#)]
- Montalbetti, C. A. G. N., & Falque, V. (2005). Amide bond formation and peptide coupling. Tetrahedron, 61(46), 10827-10852. [[Link](#)]
- Somani, R. R., et al. (2010). Improvement of GI tolerance of NSAIDs using oral prodrug approach. Der Pharmacia Lettre, 2(2), 300-309. [[Link](#)]
- Wang, Y., & Li, H. (1996). Carbodiimide-Mediated Amide Formation in a Two-Phase System. A High-Yield and Low-Racematization Procedure for Peptide Synthesis. The Journal of Organic Chemistry, 61(23), 8202-8205. [[Link](#)]

- Al-Zoubi, R. M., et al. (2014). A Novel System for the Synthesis of Nitriles from Carboxylic Acids. *Journal of the Chinese Chemical Society*, 61(8), 915-918. [[Link](#)]
- Wang, Y., & Li, H. (1996). Carbodiimide-Mediated Amide Formation in a Two-Phase System. A High-Yield and Low-Racemization Procedure for Peptide Synthesis. *The Journal of Organic Chemistry*, 61(23), 8202-8205. [[Link](#)]
- Ullo, A., & Lopedota, A. (2011). Prodrugs of Nonsteroidal Anti-Inflammatory Drugs (NSAIDs), More Than Meets the Eye: A Critical Review. *Molecules*, 16(10), 8497-8521. [[Link](#)]
- La-Beemam, L., & Zheng, N. (2017). The Impact of Carboxylesterases in Drug Metabolism and Pharmacokinetics. *Current Drug Metabolism*, 18(11), 969-980. [[Link](#)]
- OperaChem. (2024). Fischer Esterification-Typical Procedures. [[Link](#)]
- Penney, C. L., et al. (2013). Synthesis of Amides and Phthalimides via a Palladium Catalyzed Aminocarbonylation of Aryl Halides with Formic Acid and Carbodiimides. *Organic Letters*, 15(18), 4814-4817. [[Link](#)]
- OperaChem. (2024). Fischer Esterification-Typical Procedures. [[Link](#)]
- Somani, R. R., et al. (2010). Improvement of GI tolerance of NSAIDs using oral prodrug approach. *Der Pharmacia Lettre*, 2(2), 300-309. [[Link](#)]
- Al-Saeed, F. A. (2023). Effects of Non-steroidal Anti-inflammatory Drugs (NSAIDs) and Gastroprotective NSAIDs on the Gastrointestinal Tract: A Narrative Review. *Cureus*, 15(4), e37048. [[Link](#)]
- Kumar, A., et al. (2016). Convergent Three-Component Tetrazole Synthesis. *Angewandte Chemie International Edition*, 55(24), 6989-6992. [[Link](#)]
- Duncia, J. V., et al. (1991). Three synthesis routes to a sterically hindered tetrazole. A new one-step mild conversion of an amide into a tetrazole. *The Journal of Organic Chemistry*, 56(7), 2395-2400.
- McCarty, R. M., & Bandarian, V. (2015). A Single Enzyme Transforms a Carboxylic Acid into a Nitrile through an Amide Intermediate. *Angewandte Chemie International Edition*, 54(36), 10627-10629. [[Link](#)]

- Goyal, A., et al. (2024). Insights into Prospects of Novel NSAID Prodrugs in the Management of Gastrointestinal Toxicity: A Perspective Review. *Journal of Pharmaceutical Research International*, 36(4), 48-64. [[Link](#)]
- Kumar, D., et al. (2018). Ligand-based pharmacophore model for the discovery of novel CXCR2 antagonists as anti-cancer metastatic agents. *Scientific Reports*, 8(1), 1-14. [[Link](#)]

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Sources

- 1. 1H-Tetrazole synthesis [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 2. Prodrugs of NSAIDs: A Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 3. Acid to Ester - Common Conditions [[commonorganicchemistry.com](https://www.commonorganicchemistry.com)]
- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 5. Improved synthesis of 5-substituted 1H-tetrazoles via the [3+2] cycloaddition of nitriles and sodium azide catalyzed by silica sulfuric acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Preparation of 5-Substituted 1H-Tetrazoles from Nitriles in Water [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 7. pubs.acs.org [pubs.acs.org]
- 8. [luxembourg-bio.com](https://www.luxembourg-bio.com) [[luxembourg-bio.com](https://www.luxembourg-bio.com)]
- 9. Catalytic Tetrazole Synthesis via [3+2] Cycloaddition of NaN₃ to Organonitriles Promoted by Co(II)-complex: Isolation and Characterization of a Co(II)-diazido Intermediate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 12. N-acylsulfonamides: Synthetic routes and biological potential in medicinal chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Recent advances in the synthesis of N-acyl sulfonamides - RSC Advances (RSC Publishing) [pubs.rsc.org]

- 14. Recent advances in the synthesis of N -acyl sulfonamides - RSC Advances (RSC Publishing) DOI:10.1039/D5RA05157F [pubs.rsc.org]
- 15. Carboxylic acid bioisosteres acylsulfonamides, acylsulfamides, and sulfonylureas as novel antagonists of the CXCR2 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. General Protocol for Coupling Biomolecules to Carboxylate Particles using EDC/Sulfo-NHS [echobiosystems.com]
- 17. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 18. Prodrugs of Nonsteroidal Anti-Inflammatory Drugs (NSAIDs), More Than Meets the Eye: A Critical Review - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. Steglich Esterification [organic-chemistry.org]
- 21. pdf.benchchem.com [pdf.benchchem.com]
- 22. community.wvu.edu [community.wvu.edu]
- 23. Carbodiimide Crosslinker Chemistry | Thermo Fisher Scientific - TW [thermofisher.com]
- 24. pdf.benchchem.com [pdf.benchchem.com]
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